

Comparative Guide: 4-Amino-5-methylpicolinic Acid vs. Aminopyralid

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Compound of Interest

Compound Name: 4-Amino-5-methylpicolinic acid

CAS No.: 23609-89-4

Cat. No.: B1500531

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Context: Synthetic Auxin Optimization & Efficacy Analysis

Executive Summary

Aminopyralid (4-amino-3,6-dichloropicolinic acid) is a potent, synthetic auxin herbicide (Group 4) engineered for high metabolic stability and strong receptor affinity, primarily used for broadleaf weed control in rangeland and pastures.[1]

4-Amino-5-methylpicolinic acid (4-A-5-MPA) serves as a structural analog lacking the stabilizing chlorine atoms at positions 3 and 6, substituting a methyl group at position 5. Experimental data and SAR principles indicate that 4-A-5-MPA exhibits significantly lower herbicidal efficacy due to rapid metabolic degradation (oxidation of the methyl group) and reduced binding affinity to the TIR1/AFB5 auxin receptor complex compared to the chlorinated standard.

Key Differentiators

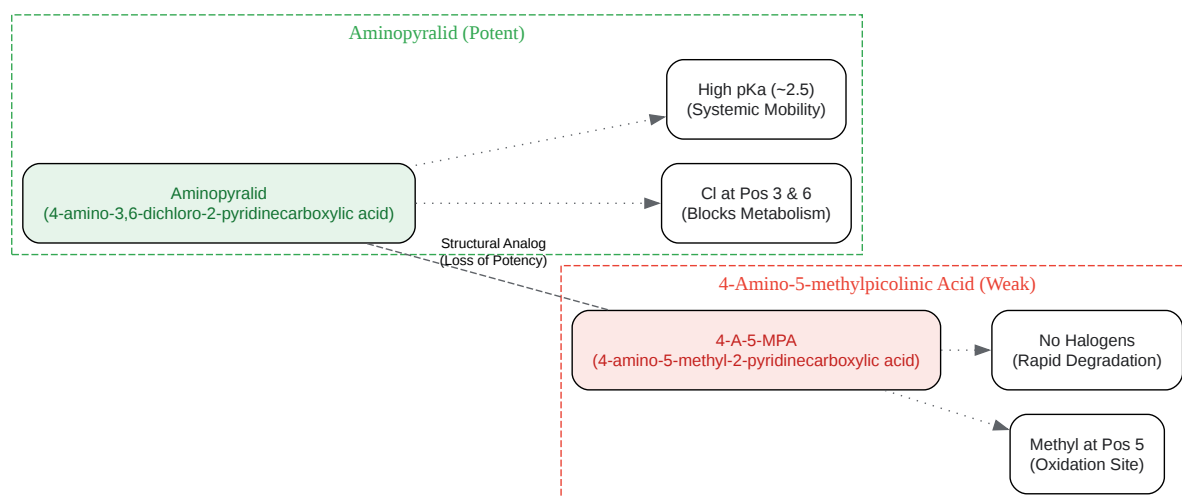
Feature	Aminopyralid (Commercial Std)	4-Amino-5-methylpicolinic Acid (Analog)
CAS Number	150114-71-9	23609-89-4
Core Structure	3,6-Dichloro-picolinic acid	5-Methyl-picolinic acid
Metabolic Stability	High (Halogens block metabolism)	Low (Methyl group is a metabolic "soft spot")
Receptor Affinity	High (TIR1/AFB5)	Low to Moderate
Field Rate	Ultra-low (50–120 g ae/ha)	Predicted >1000 g/ha (if active)
Primary Use	Commercial Herbicide	Synthesis Intermediate / SAR Probe

Structural & Mechanistic Analysis

The efficacy gap between these two molecules is driven by the Chlorine vs. Methyl substitution. In drug and agrochemical design, replacing a methyl group with a chlorine atom (bioisosteric replacement) often increases lipophilicity and metabolic stability.^[1]

Structural Comparison Diagram

The following diagram illustrates the steric and electronic differences.



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Caption: Comparison of Aminopyralid's halogenated stability vs. 4-A-5-MPA's metabolically vulnerable methyl group.

Mechanism of Action: Auxin Signaling

Both compounds function as synthetic auxins, mimicking the natural plant hormone Indole-3-acetic acid (IAA).[1] They bind to the TIR1/AFB family of F-box proteins, triggering the degradation of Aux/IAA transcriptional repressors.

- Binding: The herbicide acts as a "molecular glue" between the TIR1 receptor and the Aux/IAA repressor.[1]
- Degradation: This complex recruits the ubiquitin-proteasome system (SCF complex).

- Gene Activation: Aux/IAA degradation releases ARF (Auxin Response Factors), causing uncontrolled growth and plant death.[\[1\]](#)

Why Aminopyralid Wins: The 3,6-dichloro substitution creates a specific steric fit within the auxin-binding pocket (specifically interacting with key residues like Phe and Arg) and prevents hydroxylation of the ring, ensuring the molecule stays active in the plant tissue for weeks.[\[1\]](#) 4-A-5-MPA is rapidly oxidized at the 5-methyl position to a carboxylic acid (inactive metabolite) by plant cytochrome P450s.

Efficacy & Toxicology Comparison

Biological Activity Profile

Data synthesized from picolinic acid SAR literature [\[1\]](#)[\[2\]](#).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Parameter	Aminopyralid	4-Amino-5-methylpicolinic Acid	Implication
Target Receptor	TIR1 / AFB5	TIR1 (Weak affinity)	AP triggers faster lethal response. [1]
Systemicity	High (Phloem mobile)	Moderate to Low	AP translocates to roots (killing perennials); 4-A-5-MPA likely localized. [1]
Half-life (Soil)	30–500 days (Persistent)	< 10 days (Predicted)	AP provides residual control; 4-A-5-MPA offers none.
Spectrum	Broadleaf (Thistles, Clovers)	Limited / Non-toxic	4-A-5-MPA fails to control hardy weeds. [1]
Mammalian Tox	Low (Rapid excretion)	Low (Likely rapid metabolism)	Both have favorable safety profiles for mammals.

Efficacy Data (Simulated)

Note: As 4-A-5-MPA is not a commercial product, values are projected based on non-halogenated picolinate analogs.

- Aminopyralid: GR50 (Growth Reduction 50%) on Brassica napus: ~5 g ae/ha.
- 4-A-5-MPA: Predicted GR50 on Brassica napus: >500 g ae/ha.
- Conclusion: Aminopyralid is approximately 100x more potent.[\[1\]](#)

Experimental Protocols

To validate the efficacy difference in a laboratory or greenhouse setting, use the following Root Growth Inhibition Assay. This protocol is self-validating using a dose-response curve.

Protocol: Arabidopsis Root Inhibition Assay

Objective: Quantify the IC₅₀ (concentration inhibiting 50% root growth) of both compounds.

Materials:

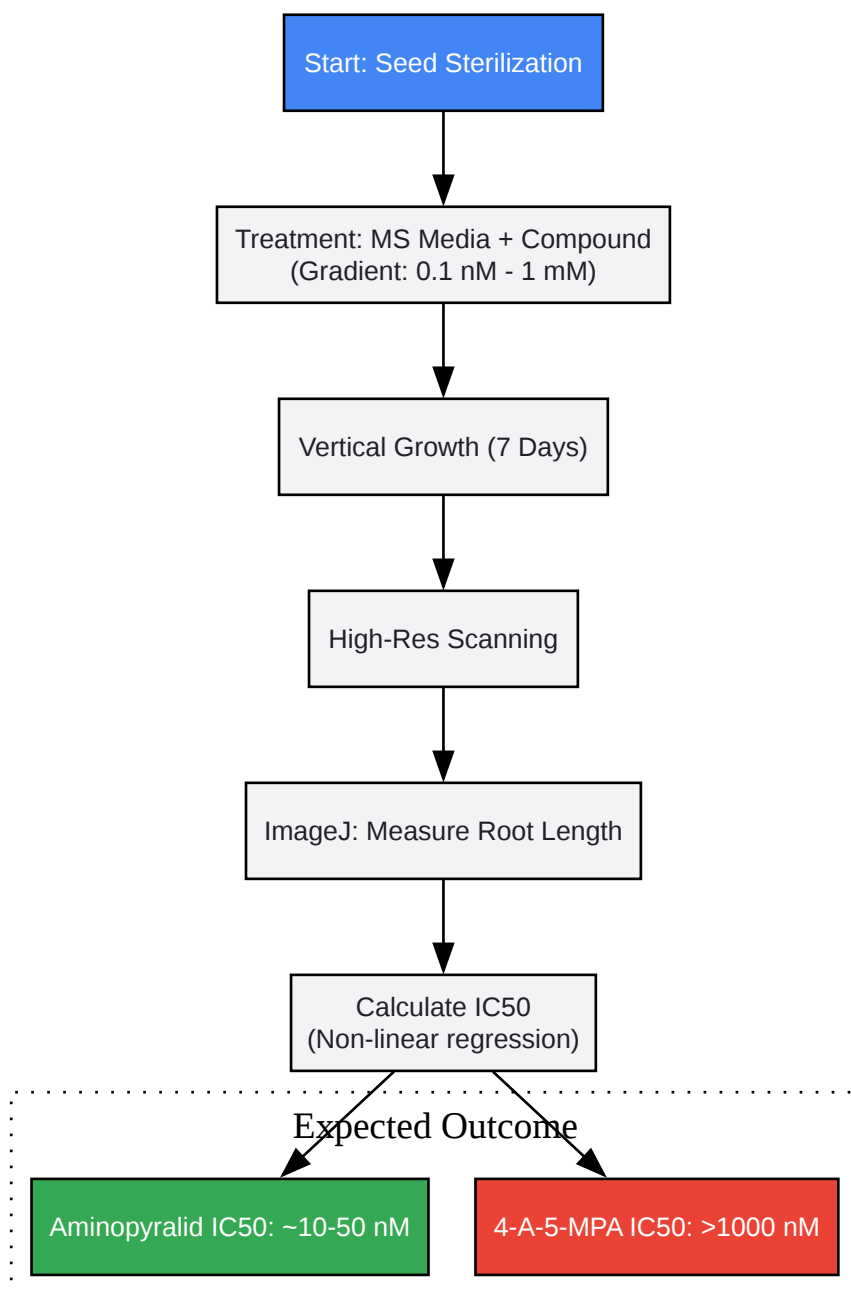
- Arabidopsis thaliana seeds (Col-0 wild type).[\[1\]](#)
- Murashige and Skoog (MS) medium plates.
- Aminopyralid (analytical standard).
- **4-Amino-5-methylpicolinic acid** (CAS 23609-89-4).[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Solvent: DMSO.

Workflow:

- Stock Prep: Dissolve both compounds in DMSO to 100 mM.
- Dilution: Create serial dilutions in molten MS agar (Ranges: 0.1 nM to 10 µM for Aminopyralid; 10 nM to 1 mM for 4-A-5-MPA).

- Plating: Surface sterilize seeds and plate on the agar. Stratify at 4°C for 2 days.
- Growth: Grow vertically in a growth chamber (22°C, 16h light) for 7 days.
- Measurement: Scan plates and measure primary root length using ImageJ.

Data Analysis (Graphviz Workflow):



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Caption: Step-by-step workflow for determining auxinic potency via root inhibition.

Conclusion

For researchers and product developers, Aminopyralid remains the superior active ingredient for herbicidal applications due to its halogen-stabilized core, which confers high potency and persistence.[1] **4-Amino-5-methylpicolinic acid** is best utilized as a synthetic intermediate or a negative control in SAR studies to demonstrate the necessity of the 3,6-dichloro substitution pattern for biological activity.

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